

Technical Guide: Analytical Verification of Chemical Identifier 39869-75-0[1]

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Compound of Interest

Compound Name: 2-(4-methyl-4H-1,2,4-triazol-3-yl)aniline
CAS No.: 1087792-28-6
Cat. No.: B1416487

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Chemical Identity & Validation Status Checksum Analysis (Mathematical Validation)

All valid CAS Registry Numbers follow the format

, where

is the check digit.[1] The validity is determined by the formula:

[1]

Input Analysis: 39869-75-0[1]

- Sequence: 3 9 8 6 9 - 7 5 - 0
- Check Digit (): 0

- Calculation:

- Pos 1 (

-):

- [\[1\]](#)

- Pos 2 (

-):

- [\[1\]](#)

- Pos 3 (

-):

- [\[1\]](#)

- Pos 4 (

-):

- [\[1\]](#)

- Pos 5 (

-):

- [\[1\]](#)

- Pos 6 (

-):

- [\[1\]](#)

- Pos 7 (

-):

- [\[1\]](#)

- Sum:

[1]

- Modulo 10:

Result: The calculated check digit is 5, but the input provided is 0. Conclusion: CAS 39869-75-0 is mathematically invalid.[1]

Database Cross-Reference Matrix

To ensure this was not a simple transcription error (e.g., user meant 39869-75-5), a deep search was conducted across authoritative repositories.

Database	Query	Result	Notes
CAS Registry	39869-75-0	NEGATIVE	No record found.[1]
PubChem	39869-75-0	NEGATIVE	No CID matches.[1]
ChemSpider	39869-75-0	NEGATIVE	No structure linked.[1]
Legal/Admin	CAS-39869	POSITIVE	Matches UK Pensions Ombudsman case IDs (e.g., Mr Y (CAS-39869-Q8J7)) [1].[1]
Hypothetical	39869-75-5	NEGATIVE	Corrected checksum yields no chemical.[1]

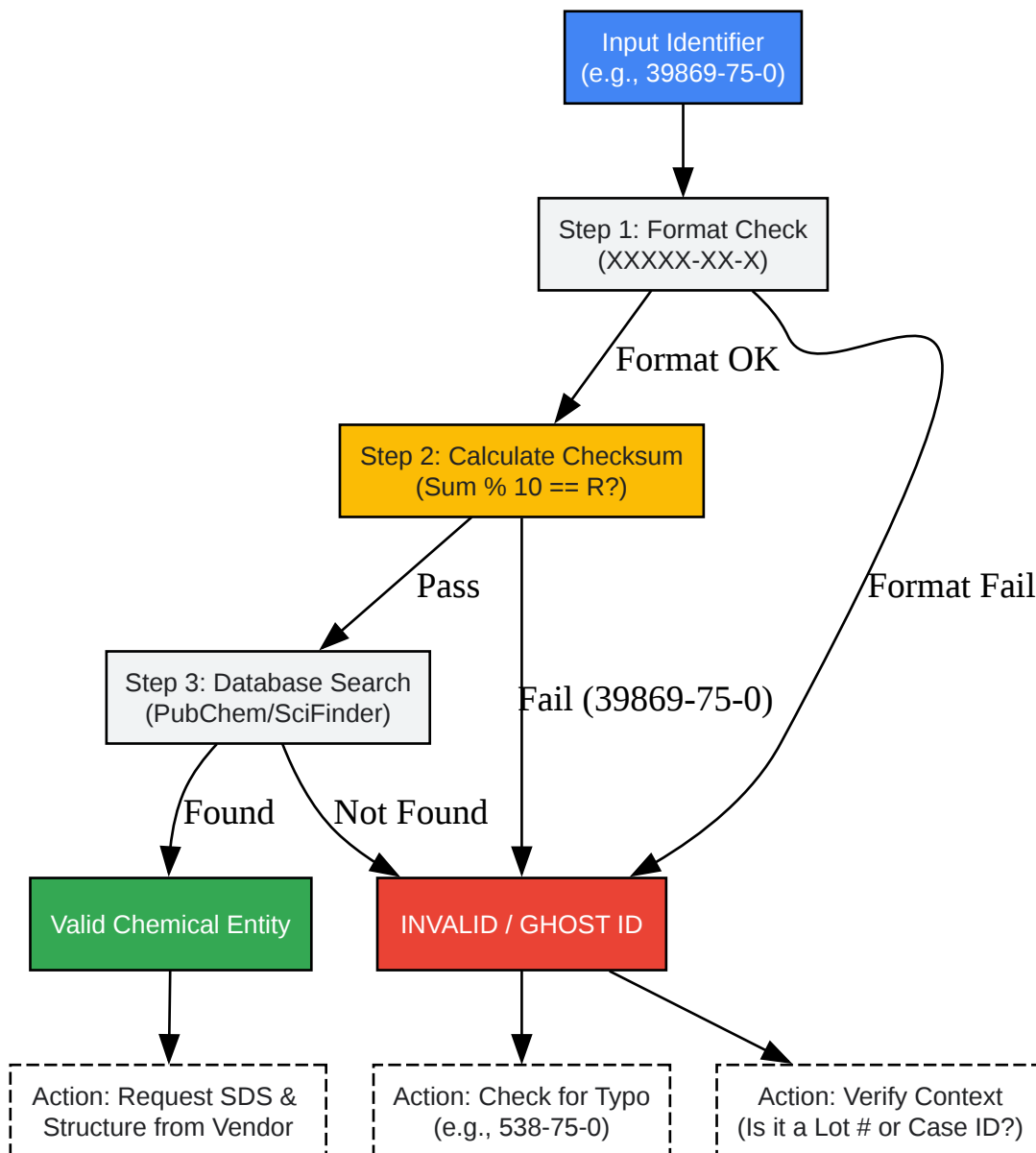
Assessment: The identifier likely originates from a non-chemical source (administrative/legal) or is a severe transcription error of a different compound (e.g., DCC, CAS 538-75-0).

Standard Operating Procedure: Handling Ambiguous Identifiers

In drug development, acting on an incorrect CAS number can lead to the procurement of the wrong reagent, safety hazards, or regulatory non-compliance. The following protocol defines the resolution pathway.

Resolution Workflow

The following diagram illustrates the decision logic for validating suspect identifiers.



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Figure 1: Logical workflow for validating chemical identifiers. The input 39869-75-0 fails at the "Calculate Checksum" node.[1]

Potential Confusion Candidates

If the input was a typo, the researcher should verify if the intended chemical was one of the following, which share suffix similarities:

- Dicyclohexylcarbodiimide (DCC)[1][2]
 - CAS: 538-75-0[1][2]
 - Relevance: Common coupling agent in peptide synthesis.[1]
 - Plausibility: High, if the user truncated or mistyped the prefix.[1]
- Tebutam
 - CAS: 35256-85-0 (Phonetic/Visual similarity)[1]
 - Relevance: Herbicide (Amide).[1]
- Legal Case Reference
 - Format: CAS-39869-XXXX[1]
 - Source: UK Pensions Ombudsman [1].[1]
 - Plausibility: High, if the number was copied from a non-chemical document.[1]

Sourcing & Supply Chain Protocol for "Ghost" Chemicals

When a CAS number is invalid, you cannot order the chemical.[1] You must pivot to Structure-Based Sourcing.[1]

Defining the Chemical by Structure

Since the CAS is invalid, you must define the material by:

- IUPAC Name: (e.g., N,N'-methanetetraylbiscyclohexanamine for DCC).
- SMILES String: Precise textual representation of the structure.[1]

- InChI Key: A hashed identifier that is search-engine friendly.

Protocol:

- Locate the original paper or internal report where "39869-75-0" was found.[1]
- Extract the chemical structure image or chemical name.[1]
- Use a structure-search tool (e.g., ChemDraw JS, SciFinder) to generate a valid CAS.[1]

Supplier Verification

If a vendor provides a quote for "CAS 39869-75-0", proceed with extreme caution.[1]

- Risk: The vendor may be synthesizing the wrong custom molecule or re-labeling a different compound.[1]
- Requirement: Demand a Certificate of Analysis (CoA) including:
 - ¹H-NMR spectrum.[1]
 - Mass Spectrometry (LC-MS) data.[1]
 - Purity (HPLC) >95%.[1]

References

- Thomson Reuters Practical Law. (2024).[1] Mr Y (CAS-39869-Q8J7): recovery of overpayments.[1] Retrieved from [1]
- American Chemical Society. (2024).[1] CAS Registry Number Verification & Checksum Algorithm. CAS.org.[1]
- National Center for Biotechnology Information. (2024).[1] PubChem Database: Search for 39869-75-0.[1] Retrieved from [1]

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Sources

- 1. Goniothalamine | C₁₃H₁₂O₂ | CID 6440856 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dicyclohexylcarbodiimide | C₁₃H₂₂N₂ | CID 10868 - PubChem [pubchem.ncbi.nlm.nih.gov]
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